

Ditetradecyl sebacate CAS number and molecular weight

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Compound of Interest

Compound Name: Ditetradecyl sebacate

Cat. No.: B15346147

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An In-depth Technical Guide to Ditetradecyl Sebacate

Disclaimer: Publicly available scientific literature and chemical databases contain limited specific experimental data for **ditetradecyl sebacate**. Consequently, this guide synthesizes known information and provides theoretical context based on the properties of structurally related long-chain diesters and sebacate compounds.

Introduction

Ditetradecyl sebacate is the diester formed from sebacic acid and 1-tetradecanol. As a long-chain aliphatic ester, its physicochemical properties are dominated by the two C14 alkyl chains, rendering it a highly lipophilic and waxy substance. While specific applications in drug development are not extensively documented, its structure suggests potential utility as a lipid excipient in various pharmaceutical formulations. This guide provides a summary of its known properties, a plausible synthesis protocol, and an exploration of its potential roles in drug delivery systems for an audience of researchers and drug development professionals.

Chemical Identity and Properties

The fundamental identification and calculated properties of **ditetradecyl sebacate** are summarized below.

Parameter	Value	Source
CAS Number	29709-32-0	[External]
Molecular Formula	C38H74O4	Calculated
Molecular Weight	595.0 g/mol	[External]
Physical State	Expected to be a waxy solid at STP	Inferred
Solubility	Insoluble in water; Soluble in nonpolar organic solvents	Inferred

Note: STP (Standard Temperature and Pressure)

Synthesis of Ditetradecyl Sebacate

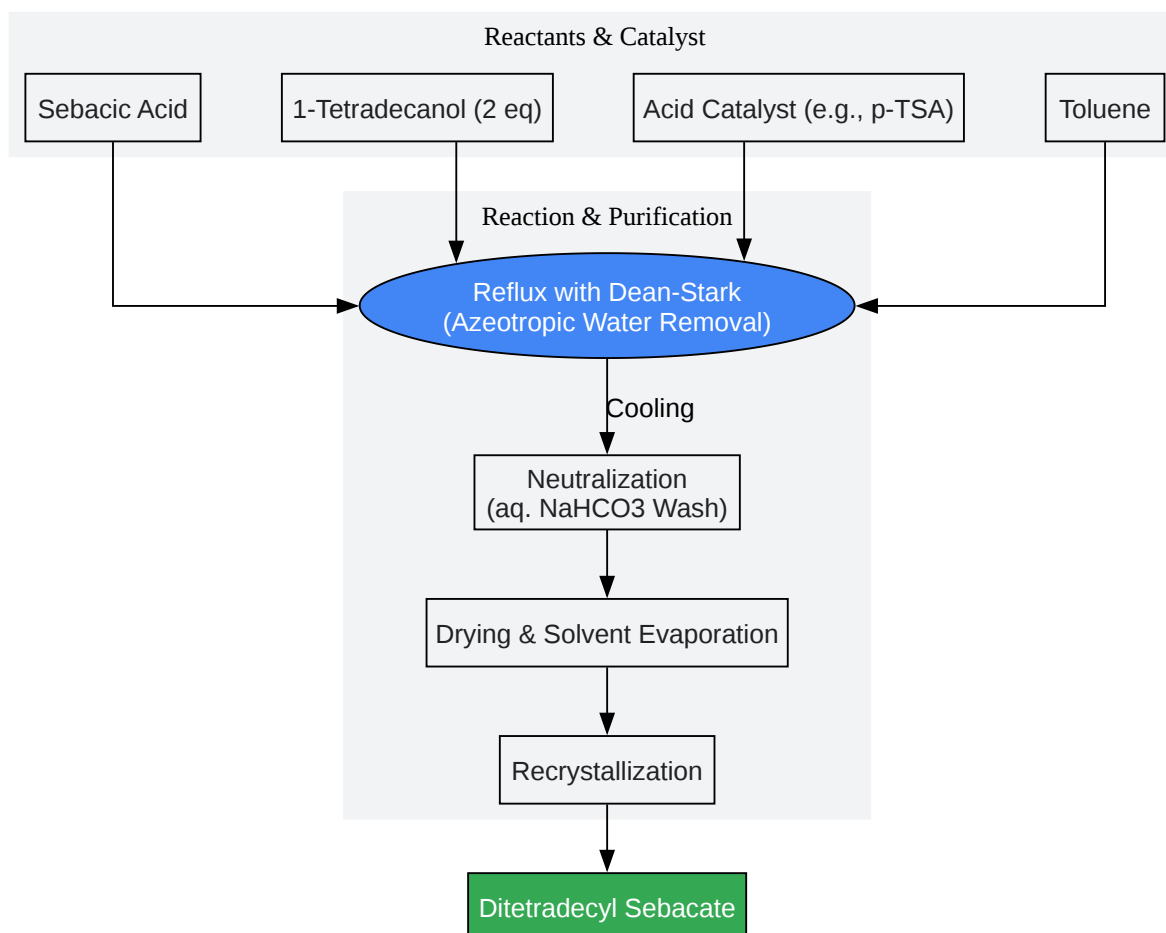
A specific, validated experimental protocol for the synthesis of **ditetradecyl sebacate** is not readily available in the literature. However, it can be reliably synthesized via a standard Fischer-Speier esterification reaction, which involves the acid-catalyzed reaction of a carboxylic acid with an alcohol. A generalized protocol based on methods for similar long-chain esters is provided below.^[1]

Generalized Experimental Protocol: Fischer Esterification

- **Reactant Preparation:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine sebacic acid (1.0 eq), 1-tetradecanol (2.1 eq), and a suitable nonpolar solvent (e.g., toluene) to facilitate azeotropic removal of water.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid (0.02-0.05 eq) or sulfuric acid.
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap, driving the reaction to completion. Monitor the reaction progress by tracking the amount of water collected or by using techniques like Thin Layer Chromatography (TLC).

- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by washing the organic phase with an aqueous solution of sodium bicarbonate.
- **Purification:** Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and filter. Remove the solvent under reduced pressure.
- **Final Product:** The resulting crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol or acetone) to yield pure, waxy **ditetradecyl sebacate**.

Synthesis Workflow Diagram



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A generalized workflow for the synthesis of **ditetradecyl sebacate**.

Potential Applications in Drug Development

The highly lipophilic nature of **ditetradecyl sebacate** makes it a candidate material for various applications in drug delivery, particularly for poorly water-soluble drugs. While direct studies are

scarce, its properties align with those of lipid excipients commonly used in the pharmaceutical industry.^{[2][3]}

Solid Lipid Nanoparticles (SLNs) and Nanostructured Lipid Carriers (NLCs)

Ditetradecyl sebacate could serve as a core matrix lipid for the formulation of SLNs and NLCs. These nanoparticles are designed to encapsulate lipophilic drugs, enhancing their solubility, stability, and bioavailability. The long C14 chains would form a solid, crystalline lipid core at physiological temperatures, enabling controlled or sustained release of the entrapped therapeutic agent.

Ointments, Creams, and Emollients

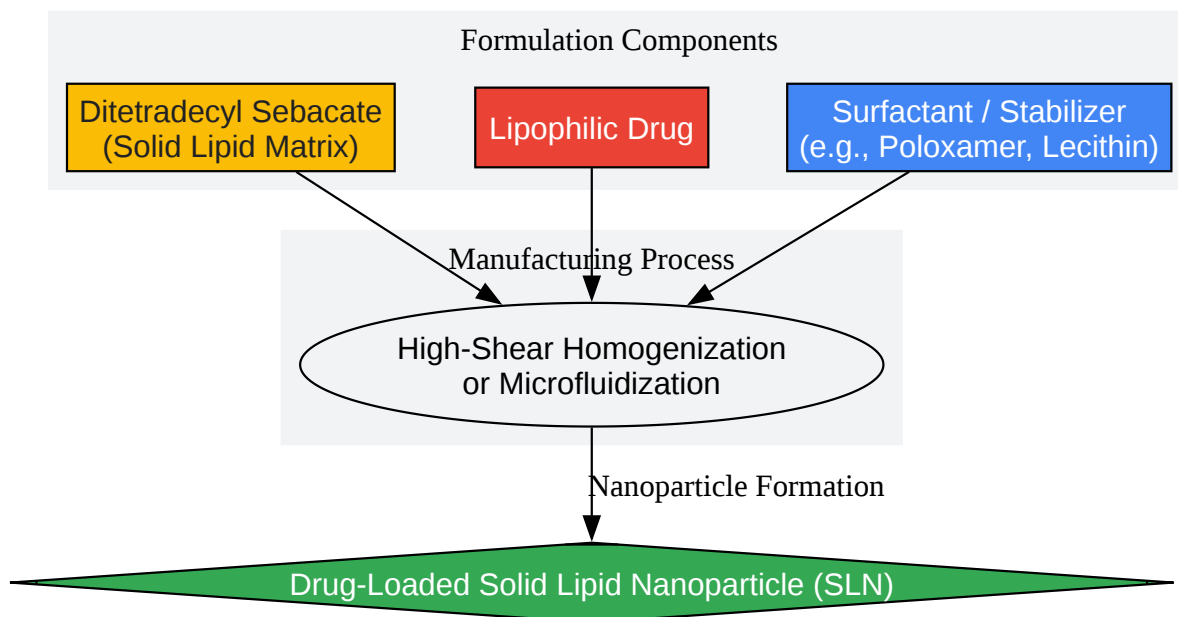
In topical and transdermal formulations, it could function as a stiffening agent, emollient, or component of the lipid phase in creams and ointments.^[2] Its waxy texture can provide structure and occlusivity, which is beneficial for skin hydration and drug penetration.

Melt Extrusion and Granulation

As a low-melting-point lipid, it could be used as a binder in melt granulation or hot-melt extrusion processes to produce sustained-release tablets or granules. The lipid matrix would control drug release via diffusion and/or erosion.

Logical Relationship for a Potential Application

The diagram below illustrates the conceptual use of **ditetradecyl sebacate** in a solid lipid nanoparticle (SLN) for drug delivery.



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